

Lithium cyanide CAS number 2408-36-8 properties

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Compound of Interest

Compound Name: *Lithium cyanide*

Cat. No.: *B1604797*

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An In-depth Technical Guide to the Properties of **Lithium Cyanide** (CAS Number 2408-36-8)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **lithium cyanide** (LiCN), CAS number 2408-36-8. The information is intended for professionals in research and development who require detailed technical data and experimental protocols.

Core Properties of Lithium Cyanide

Lithium cyanide is a simple inorganic salt with significant applications in organic synthesis.^[1]^[2] It is a white, hygroscopic, and water-soluble solid.^[1]^[2] Due to its ability to release highly toxic hydrogen cyanide gas upon contact with acids or moisture, it must be handled with extreme caution.^[1]

Physical and Chemical Properties

The fundamental physical and chemical properties of **lithium cyanide** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2408-36-8	[2][3]
Molecular Formula	CLiN	[4]
Molecular Weight	32.96 g/mol	[4]
Appearance	White orthorhombic crystals or powder	[1][2]
Density	1.075 g/cm ³	[1]
Melting Point	160 °C	[1][2]
Boiling Point	Decomposes	[2]
Solubility	Soluble in water, DMF, THF	[3]
Stability	Stable under dry conditions; decomposes in moisture	[1]

Toxicological Properties

Lithium cyanide is classified as highly toxic.[1] Ingestion, inhalation, or skin contact can be fatal.[5] It is crucial to handle this compound in a well-ventilated fume hood with appropriate personal protective equipment.[6][7]

Toxicity Class	Hazard Statement	GHS Classification
Acute Oral Toxicity	Fatal if swallowed	Category 2
Acute Dermal Toxicity	Fatal in contact with skin	Category 1
Acute Inhalation Toxicity	Fatal if inhaled	Category 1
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects	Acute 1, Chronic 1

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **lithium cyanide** are provided below. These protocols are intended for use by trained professionals in a laboratory setting.

Synthesis of Lithium Cyanide

Two primary methods for the synthesis of **lithium cyanide** are the industrial-scale reaction of lithium hydroxide with hydrogen cyanide and a laboratory-scale preparation using acetone cyanohydrin.

This method is the conventional industrial route to **lithium cyanide**.^[1] It involves the neutralization of lithium hydroxide with hydrogen cyanide.^[3]



Methodology:

- In a well-ventilated chemical fume hood, a solution of lithium hydroxide in water is prepared in a reaction vessel equipped with a stirrer and a cooling system.
- Gaseous or liquid hydrogen cyanide is carefully introduced into the lithium hydroxide solution under controlled temperature conditions (typically ambient).
- The reaction is highly exothermic and requires cooling to maintain the temperature and prevent the volatilization of hydrogen cyanide.
- The progress of the reaction can be monitored by measuring the pH of the solution.
- Upon completion of the reaction, the resulting **lithium cyanide** solution is concentrated by evaporation of water under reduced pressure.
- The solid **lithium cyanide** is then isolated by filtration and dried under vacuum to remove residual water.

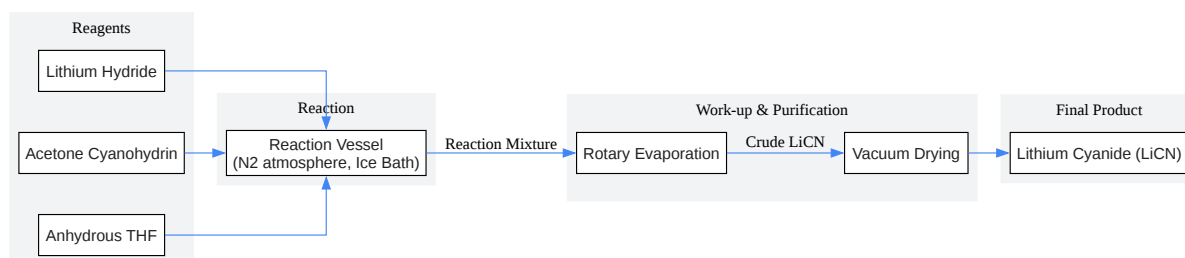
Caution: Hydrogen cyanide is an extremely toxic and volatile liquid. This synthesis must be performed in a specialized chemical fume hood with continuous monitoring for HCN leaks and appropriate safety measures in place.

A safer alternative for laboratory-scale synthesis involves the use of acetone cyanohydrin as a source of cyanide, reacting with lithium hydride.^{[6][7]} This method avoids the direct handling of hydrogen cyanide gas.^[6]



Methodology:

- A three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. The flask is charged with lithium hydride and anhydrous tetrahydrofuran (THF).^{[6][7]}
- The suspension is stirred and cooled in an ice bath.^{[6][7]}
- Acetone cyanohydrin is added dropwise from the dropping funnel to the stirred suspension.^{[6][7]} A vigorous evolution of hydrogen gas will be observed.^[6]
- After the addition is complete, the ice bath is removed, and the mixture is stirred at room temperature for a specified period to ensure the reaction goes to completion.^{[6][7]}
- The solvent (THF) is removed under reduced pressure using a rotary evaporator, yielding crude **lithium cyanide** as a white solid.^{[6][7]}
- The solid **lithium cyanide** is then dried under high vacuum to remove any remaining solvent and acetone.^{[6][7]}



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Diagram 1: Workflow for the laboratory synthesis of **lithium cyanide**.

Analytical Methods for Lithium Cyanide

The quality and purity of **lithium cyanide** can be assessed using a combination of titration, spectroscopic, and chromatographic methods.

A standard method for determining the cyanide content in cyanide salts is by titration with silver nitrate.

Methodology:

- A known mass of the **lithium cyanide** sample is accurately weighed and dissolved in deionized water.
- A small amount of a suitable indicator, such as p-dimethylaminobenzalrhodanine, is added to the solution.
- The solution is then titrated with a standardized solution of silver nitrate (AgNO_3).
- The endpoint of the titration is indicated by a color change of the indicator.

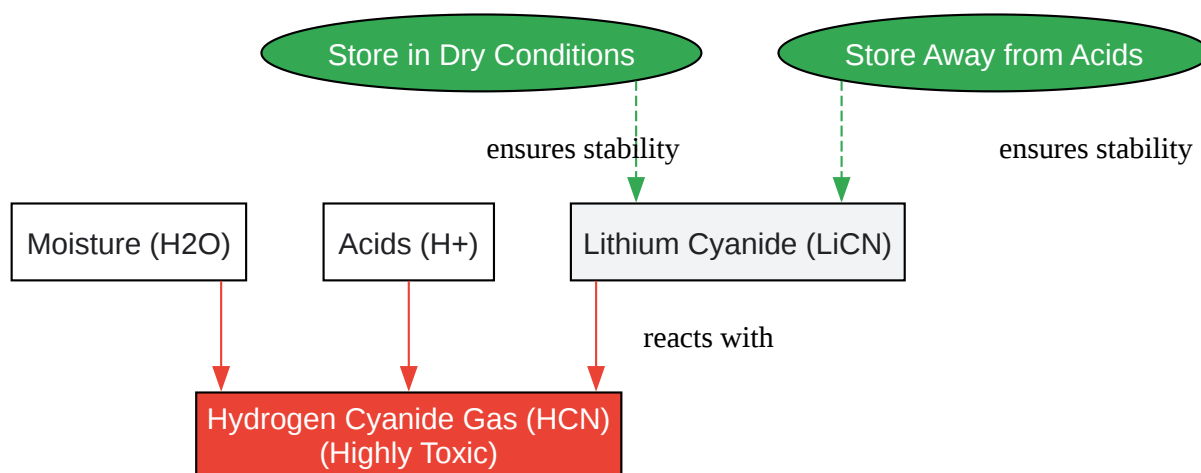
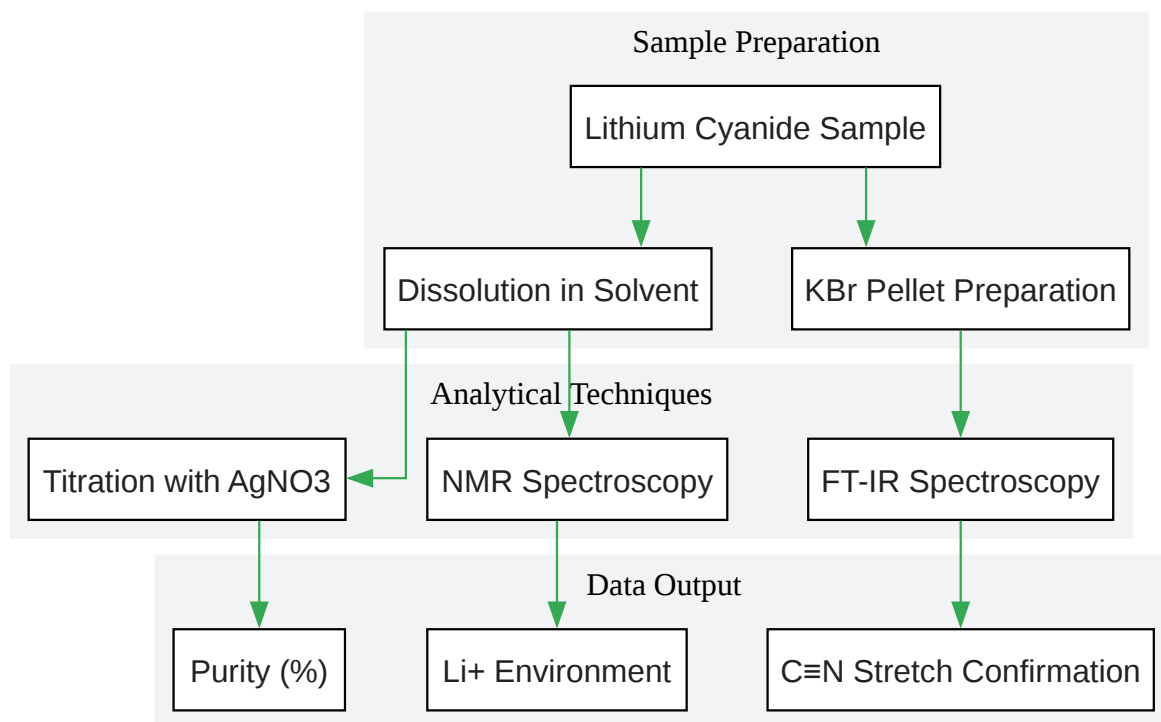
- The concentration of cyanide in the original sample can be calculated from the volume of silver nitrate solution used.

Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR spectroscopy can be used to confirm the presence of the cyanide functional group.

- Sample Preparation: A small amount of the solid **lithium cyanide** is mixed with dry potassium bromide (KBr) and pressed into a pellet. Alternatively, a Nujol mull of the sample can be prepared.
- Analysis: The FT-IR spectrum is recorded. The characteristic stretching vibration of the cyanide ($\text{C}\equiv\text{N}$) triple bond is expected to appear in the region of $2080\text{--}2100\text{ cm}^{-1}$.

Nuclear Magnetic Resonance (NMR) Spectroscopy: While ^{13}C NMR can be used to observe the carbon of the cyanide group, ^7Li NMR is useful for characterizing the lithium cation.^{[8][9]}

- Sample Preparation: A sample of **lithium cyanide** is dissolved in a suitable deuterated solvent, such as D_2O or DMSO-d_6 .
- Analysis: The ^7Li NMR spectrum is acquired. The chemical shift of the lithium signal can provide information about the ionic environment of the lithium cation.^{[8][10]}



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